

Application Notes and Protocols for In Vivo Studies of 2-(Aminomethyl)phenol

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Compound of Interest

Compound Name: 2-(Aminomethyl)phenol

Cat. No.: B125469

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

2-(Aminomethyl)phenol, also known as 2-Hydroxybenzylamine (2-HOBA), is a selective dicarbonyl scavenger with antioxidant and anti-inflammatory properties.[1] It acts as a scavenger of free radicals and isolevuglandins (IsoLGs), which are implicated in various pathological processes.[1] Research suggests its potential therapeutic application in cardiovascular diseases, such as atherosclerosis and atrial fibrillation, as well as in general inflammation.[1] This document provides detailed protocols for the formulation and in vivo administration of **2-(Aminomethyl)phenol** to facilitate further research into its pharmacological effects.

Data Presentation

Table 1: Formulation of **2-(Aminomethyl)phenol** for In Vivo Administration

Formulation Component	Vehicle Composition 1	Vehicle Composition 2	Solubility
Solvents	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	10% DMSO, 90% (20% SBE- β -CD in Saline)	≥ 2.5 mg/mL (20.30 mM)[1]
Appearance	Clear solution	Clear solution	-
Notes	Heat and/or sonication can aid dissolution if precipitation occurs.[1]	-	-

Table 2: Summary of In Vivo Studies with **2-(Aminomethyl)phenol**

Study Type	Animal Model	Administration Route	Dosage	Observed Effects	Reference
Atherosclerosis	Ldlr-/- mice	Oral (p.o.) in drinking water	1 g/L	Reduced aortic atherosclerosis, decreased MDA and IsoLG adducts, increased collagen content.[1]	MedChemExpress[1]
Saluretic/Diuretic Effects	Rats	Oral (p.o.)	Not specified	Saluretic and diuretic activity.[2]	Journal of Medicinal Chemistry[2]
Saluretic/Diuretic Effects	Dogs	Intravenous (i.v.)	Not specified	Saluretic and diuretic activity.[2]	Journal of Medicinal Chemistry[2]
Clinical Trial	Older Adults	Not specified	Not specified	Under investigation in a multiple dosing study (NCT03556319).[3][4]	DrugBank Online, PubChem[3][4]

Experimental Protocols

Protocol 1: Formulation of 2-(Aminomethyl)phenol in a DMSO/PEG300/Tween-80/Saline Vehicle

This protocol describes the preparation of a 2.5 mg/mL solution of **2-(Aminomethyl)phenol**.

Materials:

- **2-(Aminomethyl)phenol** (powder)

- Dimethyl sulfoxide (DMSO)
- Polyethylene glycol 300 (PEG300)
- Tween-80
- Saline solution (0.9% NaCl)
- Sterile conical tubes
- Vortex mixer
- Sonicator (optional)
- Heating block or water bath (optional)

Procedure:

- Prepare a Stock Solution in DMSO:
 - Weigh the required amount of **2-(Aminomethyl)phenol**.
 - Dissolve **2-(Aminomethyl)phenol** in DMSO to create a stock solution of 25 mg/mL. For example, dissolve 25 mg of **2-(Aminomethyl)phenol** in 1 mL of DMSO.
- Prepare the Final Formulation (for a final volume of 1 mL):
 - To a sterile conical tube, add 400 µL of PEG300.
 - Add 100 µL of the 25 mg/mL **2-(Aminomethyl)phenol** stock solution in DMSO to the PEG300.
 - Mix thoroughly using a vortex mixer until the solution is homogenous.
 - Add 50 µL of Tween-80 to the mixture.
 - Mix again until the solution is clear and homogenous.
 - Add 450 µL of saline to the mixture to bring the final volume to 1 mL.

- Vortex the final solution until it is a clear and homogenous solution.
- Dissolution Assistance (if necessary):
 - If precipitation or phase separation is observed, gently heat the solution (e.g., in a 37°C water bath) and/or sonicate until the solution becomes clear.[\[1\]](#)
- Storage:
 - It is recommended to prepare the formulation fresh before each use. If short-term storage is necessary, store at 4°C and protect from light. Before use, allow the solution to return to room temperature and check for any precipitation.

Protocol 2: In Vivo Administration in a Mouse Model of Atherosclerosis

This protocol is based on a study using Ldlr^{-/-} mice.[\[1\]](#)

Materials:

- Ldlr^{-/-} mice
- **2-(Aminomethyl)phenol** formulation (prepared as in Protocol 1 or dissolved in drinking water)
- Appropriate animal handling and dosing equipment (e.g., gavage needles for oral administration)
- Metabolic cages for monitoring food and water intake (optional but recommended)

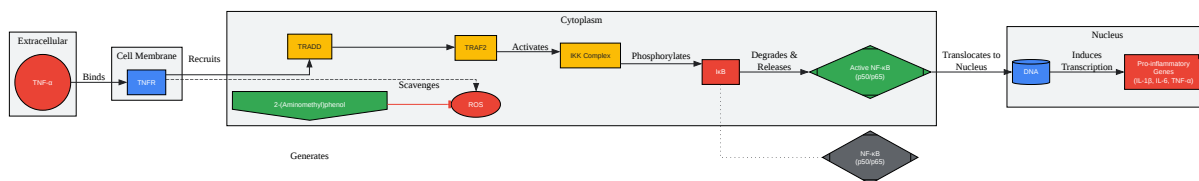
Procedure:

- Animal Acclimatization:
 - Acclimatize the Ldlr^{-/-} mice to the housing conditions for at least one week before the start of the experiment.
- Diet:

- Feed the mice a high-fat diet to induce atherosclerosis.
- Drug Administration (Oral via Drinking Water):
 - Prepare a solution of **2-(Aminomethyl)phenol** in the drinking water at a concentration of 1 g/L.[\[1\]](#)
 - Provide the medicated drinking water ad libitum to the treatment group.
 - The control group should receive regular drinking water.
 - Prepare fresh medicated drinking water regularly (e.g., every 2-3 days) to ensure stability.
- Study Duration:
 - Continue the treatment for the desired study duration. In the cited study, a 2-week pretreatment was followed by 16 weeks of treatment.[\[1\]](#)
- Monitoring:
 - Monitor the body weight, food intake, and water consumption of the animals regularly.[\[1\]](#)
 - At the end of the study, collect blood and tissue samples (e.g., aorta) for analysis of atherosclerosis extent, inflammatory markers, and lipid peroxidation products (e.g., MDA and IsoLG adducts).[\[1\]](#)

Visualizations

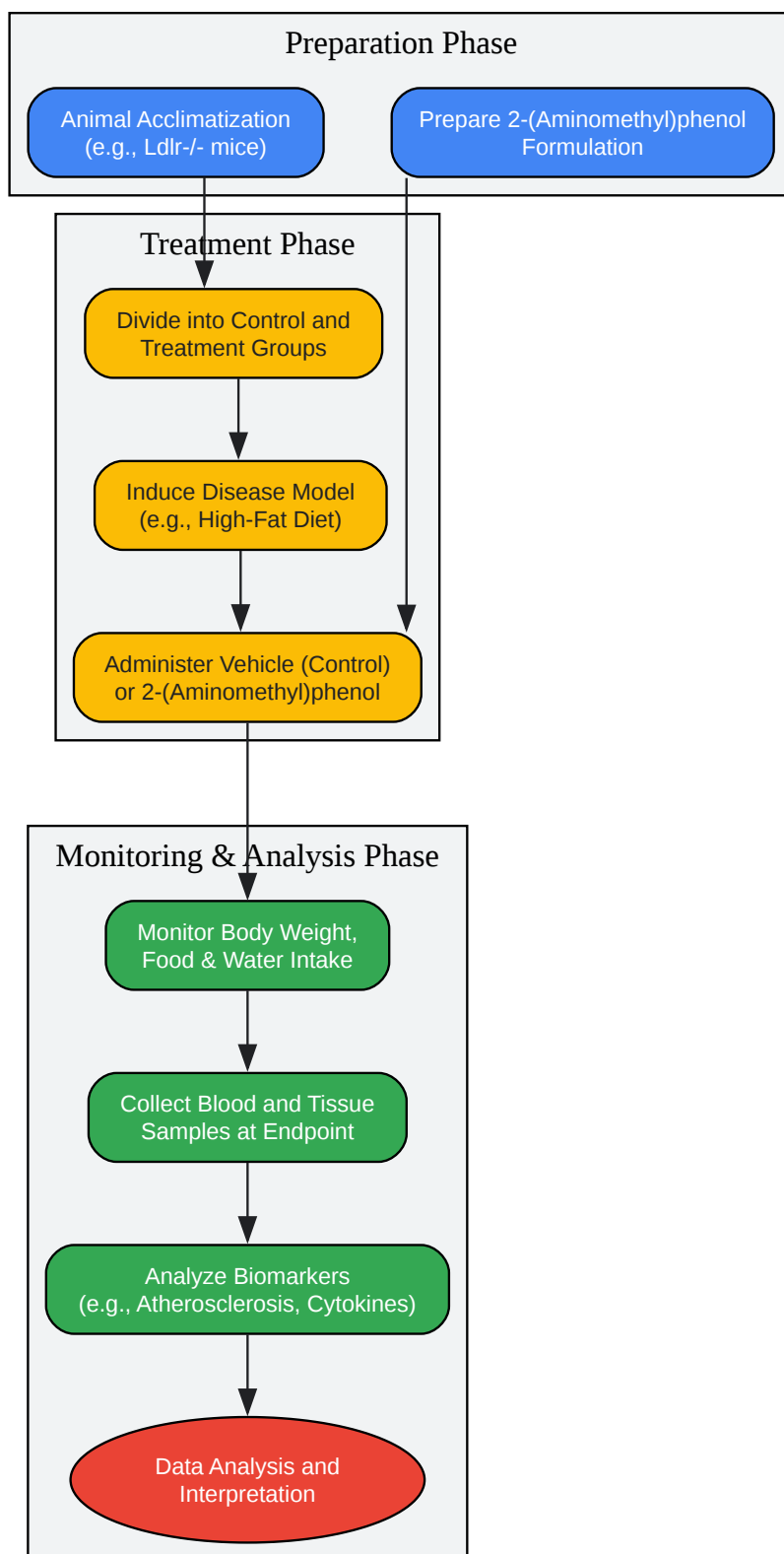
Signaling Pathway



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Caption: TNF-α induced inflammatory signaling pathway and the inhibitory role of **2-(Aminomethyl)phenol**.

Experimental Workflow



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